

Phase Equilibria and Solubility Profiling of the PrCl₃-H₂O System

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Compound of Interest

Compound Name: *Praseodymium chloride--water*
(1/3/6)

CAS No.: 17272-46-7

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Executive Summary

The Praseodymium(III) chloride–water (PrCl₃-H₂O)

-H₂O

binary system is a fundamental component in the hydrometallurgical separation of light lanthanides.[2][3] Understanding its phase diagram is critical for optimizing solvent extraction processes, controlling crystallization yields, and preventing hydrolysis during thermal dehydration.[1][2] This guide synthesizes available solubility data, defines the stable solid phases (hydrates), and outlines the experimental protocols required to construct high-fidelity phase diagrams for this hygroscopic system.[2]

Thermodynamics & Phase Topology

The PrCl₃-H₂O

-H₂O

system exhibits behavior characteristic of light lanthanide chlorides (La–Nd).[2][3] It is a

simple eutectic system complicated by the formation of multiple hydrate phases and incongruent melting points.

The Solid Phases

Unlike transition metal chlorides, PrCl

does not exist as an anhydrous solid in equilibrium with water.^{[1][2]} The high charge density of the Pr

ion creates a large hydration sphere.^[3]

- Heptahydrate (PrCl

^{[2][3][4]}·7H

O): The thermodynamically stable phase at standard ambient temperature and pressure (SATP).^{[2][3]} It appears as large, triclinic green crystals.^{[1][2][3]}

- Hexahydrate (PrCl

^{[2][3][5]}·6H

O): Often observed as a metastable phase or the primary phase at elevated temperatures (> 50–60°C), though the specific transition temperature is sensitive to HCl partial pressure.^{[2][3]}

- Lower Hydrates (3H

O, H

O): Formed during thermal decomposition/dehydration steps above 100°C.^{[1][2][3]}

The Phase Diagram Structure

The binary phase diagram consists of four distinct regions governed by the Gibbs Phase Rule ().^[3]

- Ice + Liquid Region: Below the eutectic temperature, ice crystallizes out, concentrating the PrCl

in the remaining liquor.^[2]

- Eutectic Point: The invariant point where Liquid

Ice + PrCl

[2][3]·7H

O. While the exact temperature is specific to purity, lanthanide chlorides typically exhibit deep eutectics (often below -30°C).[2][3]

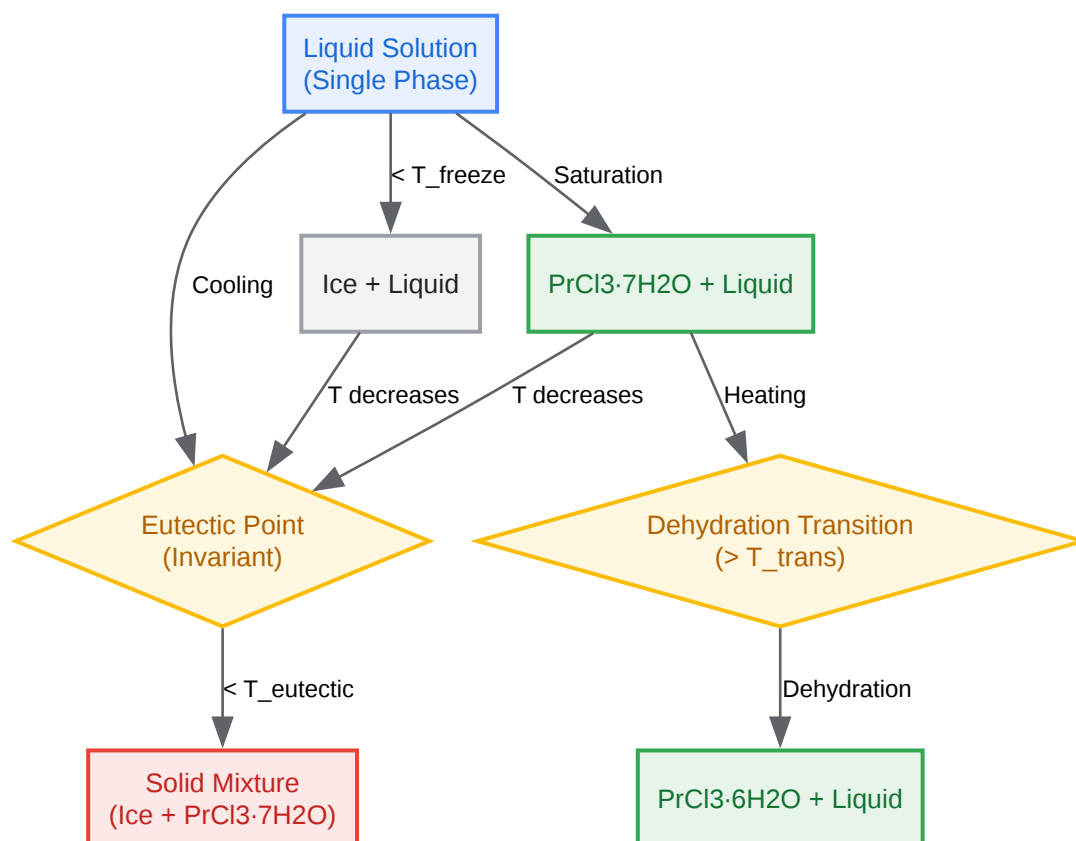
- Solubility Curve (Liquidus): A steep, positive slope indicating high solubility that increases with temperature.[2][3]
- Peritectic/Transition Zones: At higher temperatures, the heptahydrate may dehydrate to the hexahydrate.[2][3] In the absence of excess HCl, hydrolysis () competes with simple solubility above 110°C.[2][3]

Phase Diagram Logic Visualization

The following diagram illustrates the topological logic of the PrCl

-H

O system.



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Caption: Topological representation of the PrCl₃-H₂O phase equilibria, showing cooling pathways and stable regions.

Quantitative Solubility Data

Precise solubility data for PrCl

is less abundant than for LaCl

or CeCl

, but key reference points are established.[1][2][3] The salt is classified as highly soluble and hygroscopic.[2][3]

Parameter	Value	Conditions	Reference
Solubility	104.0 g / 100 mL	at 13°C (286.15 K)	[1, 2]
Solubility (Molal)	~3.8 – 4.0 mol/kg	Estimated at 25°C*	[3]
Solid Phase	PrCl		
	[2][3][4][6][7][8]·7H	< ~50-60°C	[1, 4]
	O		
Melting Point	115°C	Heptahydrate (Incongruent)	[5]
Density	2.25 g/cm ³	Heptahydrate Solid	[5]
Anhydrous MP	786°C	Pure PrCl	[1]

*Note: The molal solubility at 25°C is estimated based on the IUPAC-NIST critical evaluation of the neighboring CeCl

system (3.75 mol/kg) and the general trend of decreasing solubility across the lanthanide series (La > Ce > Pr).[3]

Experimental Methodology for Phase Determination

To generate a precise isotherm or isopleth for this system, researchers must account for the high viscosity of saturated REE solutions and the slow kinetics of hydration changes.

Isothermal Saturation Method

This is the gold standard for determining the solubility curve.[3]

- Preparation: Excess anhydrous PrCl

or PrCl

·7H

O is added to degassed, deionized water in a jacketed equilibrium cell.[1][2][3]

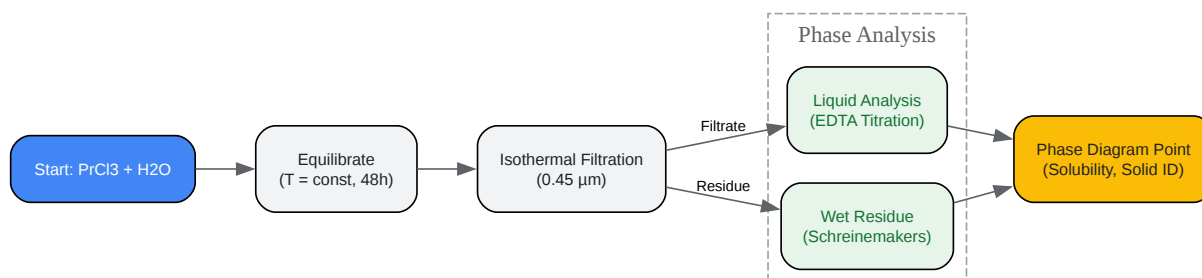
- Equilibration: The mixture is stirred at constant temperature (C) for 24–48 hours. Note: REE chlorides form viscous syrups; vigorous magnetic or overhead stirring is required.[\[2\]](#)[\[3\]](#)
- Sampling: The liquid phase is sampled using a heated syringe filter (0.45 m) to prevent crystallization during withdrawal.[\[2\]](#)[\[3\]](#)
- Analysis:
 - Pr Content: EDTA complexometric titration using Xylenol Orange indicator at pH 5.5.
 - Cl Content: Argentometric titration (Volhard method).
 - Solid Phase ID: The wet solid residue is analyzed via Schreinemakers' method or powder X-ray diffraction (XRD) (requires protection from ambient moisture).[\[2\]](#)[\[3\]](#)

Schreinemakers' Wet Residue Method

Because separating the mother liquor completely from the crystals is difficult, the composition of the solid phase is determined algebraically.

- Plot the composition of the Liquid Phase (L) and the Wet Residue (R) on a ternary diagram (or binary projection).[\[2\]](#)[\[3\]](#)
- The tie-line connecting L and R will extrapolate to the theoretical composition of the pure solid phase (S).[\[3\]](#)
- Validation: If the lines from multiple experiments converge on the theoretical composition of $\text{PrCl}_2 \cdot 7\text{H}_2\text{O}$ (approx.[\[2\]](#)[\[3\]](#) 66.2% PrCl_2 by weight), the phase is confirmed.[\[2\]](#)[\[3\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the isothermal determination of PrCl₃ solubility and solid phase identification.

Applications & Implications

- Crystal Growth: The steep solubility curve suggests that cooling crystallization is effective, but the high viscosity requires slow cooling rates to avoid inclusions.[2]
- Dehydration: The transition from 7H

O to anhydrous PrCl

is not a simple drying process.[2][3] Heating PrCl

·7H

O in air leads to the formation of PrOCl (Praseodymium Oxychloride).[2][3] To obtain anhydrous PrCl

, dehydration must occur under a stream of HCl gas or NH

Cl to suppress hydrolysis.[1][2]

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